

Application Notes and Protocols for PF-03382792 in Synaptic Plasticity Research

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Compound of Interest

Compound Name: PF-03382792

Cat. No.: B609921

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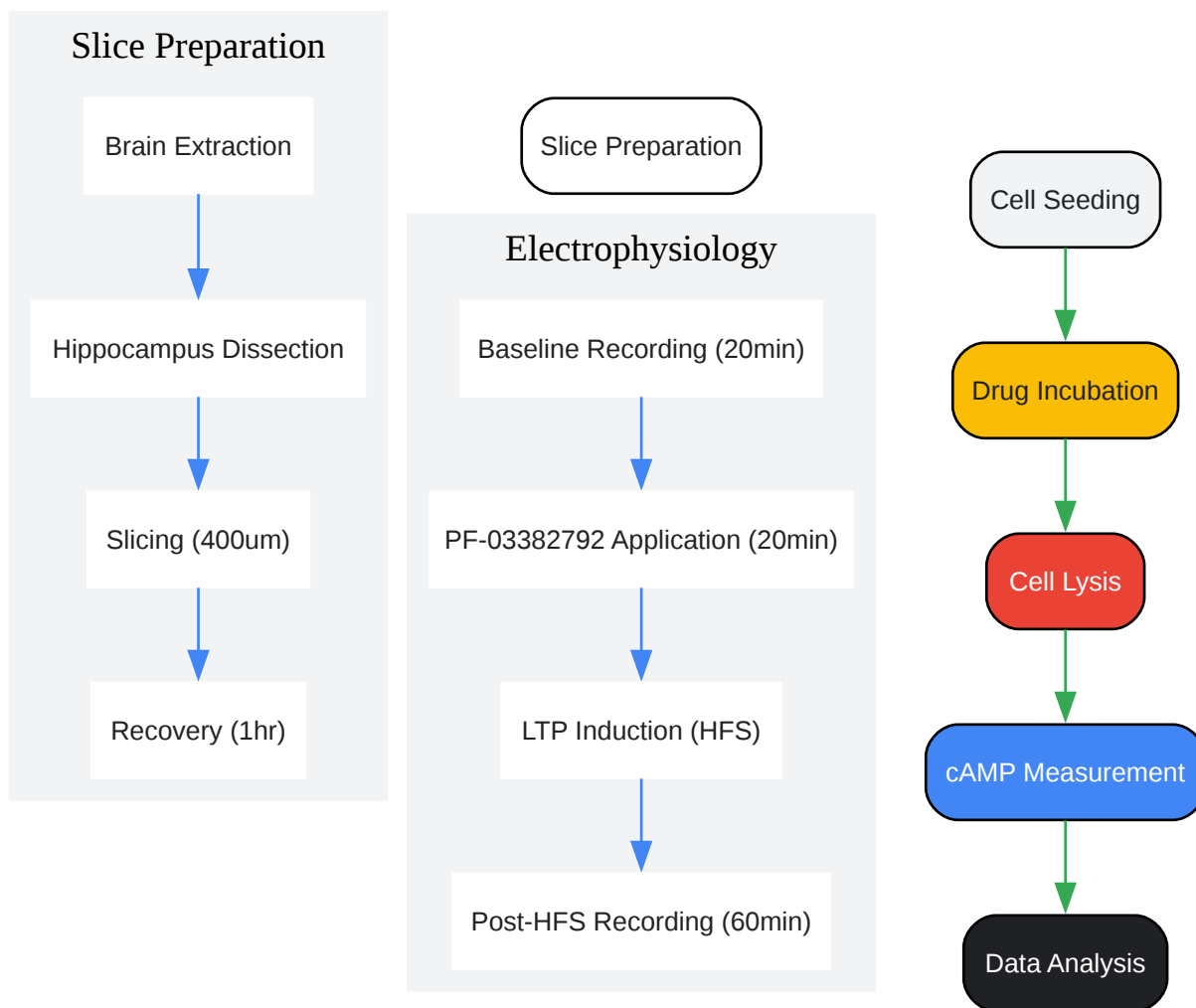
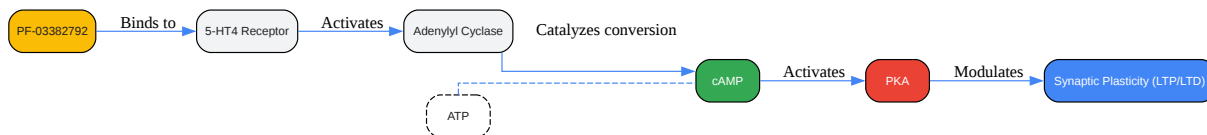
For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-03382792 is a potent and selective partial agonist for the serotonin 4 (5-HT₄) receptor.^[1] The 5-HT₄ receptor is a Gs-protein-coupled receptor positively linked to adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. This signaling pathway is critically involved in modulating synaptic plasticity, the cellular mechanism underlying learning and memory. These application notes provide detailed protocols for utilizing **PF-03382792** to investigate its effects on synaptic plasticity, particularly long-term potentiation (LTP) and long-term depression (LTD), in rodent hippocampal slices.

Mechanism of Action

Activation of the 5-HT₄ receptor by an agonist like **PF-03382792** initiates a signaling cascade that enhances neuronal excitability and modulates synaptic strength. This process is primarily mediated through the activation of adenylyl cyclase and the subsequent increase in cAMP production. Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates various downstream targets involved in synaptic transmission and plasticity.



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References

- 1. 5-HT4 Receptor Agonist, Antagonist, Gene | MedChemExpress [medchemexpress.eu]
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